

CAS number and identifiers for 4-Chloro-2-methylbutan-1-ol.

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Compound of Interest

Compound Name: 4-Chloro-2-methylbutan-1-ol

Cat. No.: B15363494

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In-Depth Technical Guide: 4-Chloro-2-methylbutan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the key identifiers for the chemical compound **4-Chloro-2-methylbutan-1-ol**. The information is presented to be of maximal utility for professionals in research and development.

Core Identifiers and Properties

A clear and structured presentation of the fundamental data for **4-Chloro-2-methylbutan-1-ol** is essential for its unambiguous identification and use in experimental settings. The following table summarizes the primary chemical identifiers and computed properties for this compound.

Identifier Type	Data
CAS Number	38300-73-1[1]
IUPAC Name	4-chloro-2-methylbutan-1-ol[1]
Molecular Formula	C5H11ClO[1]
Molecular Weight	122.59 g/mol [1]
Canonical SMILES	CC(CCCl)CO[1]
InChI	InChI=1S/C5H11ClO/c1-5(4-7)2-3-6/h5,7H,2-4H2,1H3[1]
InChIKey	RMPDSRDWNMVNNJ-UHFFFAOYSA-N[1]

Experimental Protocols

A comprehensive search of publicly available scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis, purification, or biological assay of **4-Chloro-2-methylbutan-1-ol**. While general synthetic methods for haloalcohols are well-established in organic chemistry, protocols tailored to this specific molecule are not readily accessible.

Researchers interested in working with this compound may need to adapt known procedures for similar molecules or develop novel synthetic and analytical methods.

Visualized Data and Workflows

To aid in the conceptual understanding of the compound's identification and potential experimental handling, the following diagrams are provided.

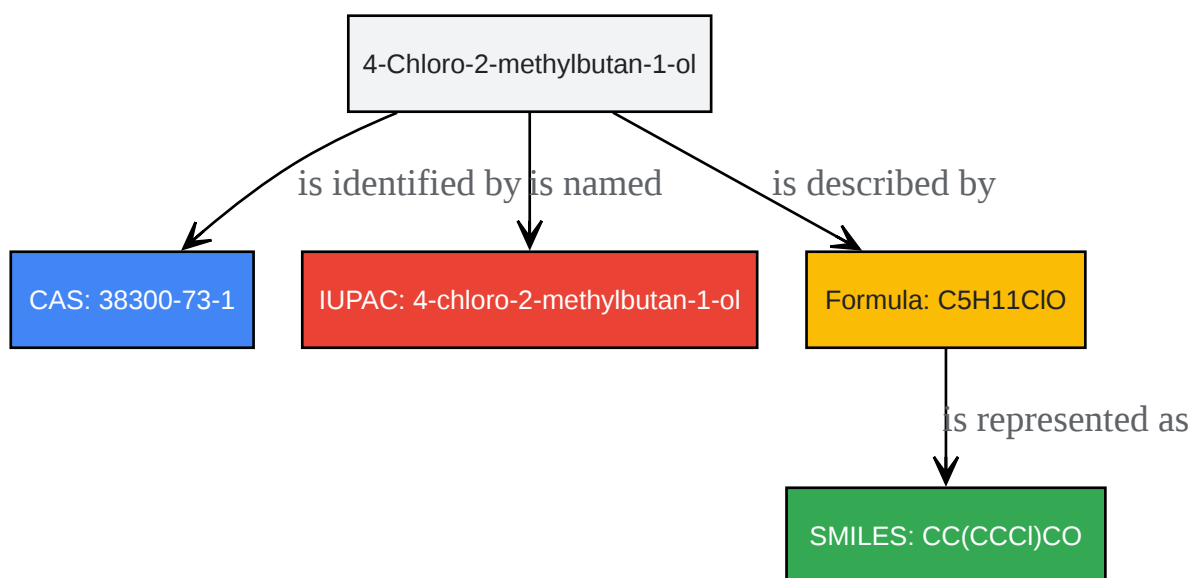


Figure 1: Identifiers for 4-Chloro-2-methylbutan-1-ol

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A diagram of the identifiers for **4-Chloro-2-methylbutan-1-ol**.

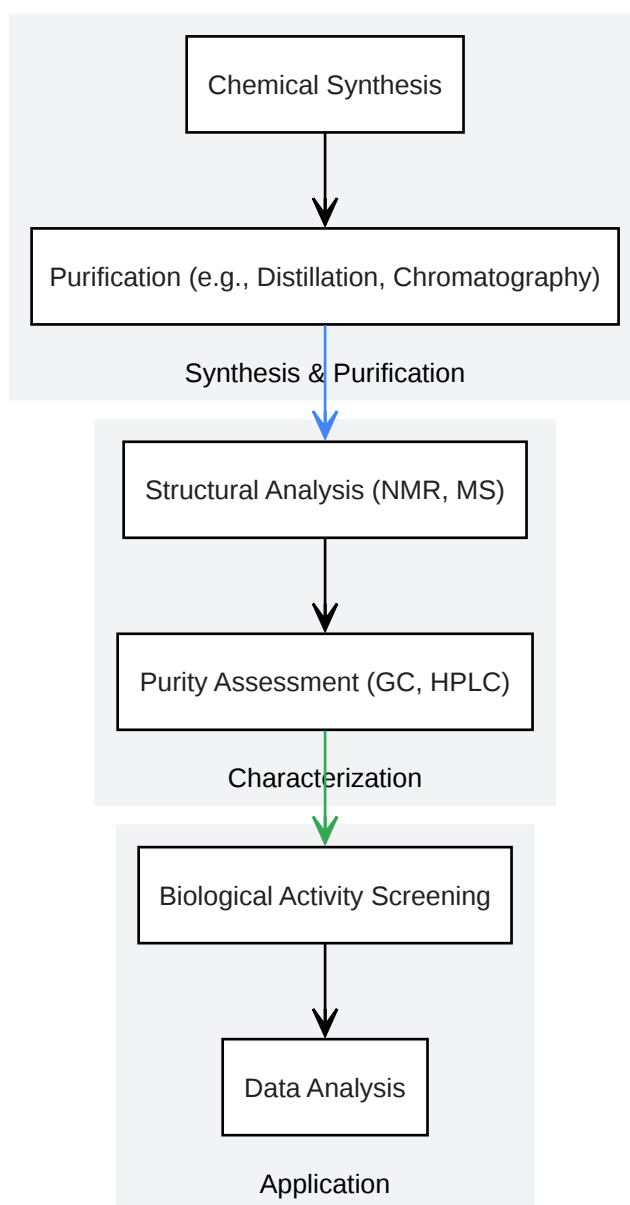


Figure 2: Generic Experimental Workflow

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A generic workflow for chemical synthesis and analysis.

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References

- 1. 4-Chloro-2-methyl-butan-1-ol | C₅H₁₁ClO | CID 13231275 - PubChem [pubchem.ncbi.nlm.nih.gov]
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